

# In-depth Technical Guide: 1,5-Dimethyl-4-nitroimidazole (CAS 7464-68-8)

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## Compound of Interest

Compound Name: 1,5-Dimethyl-4-nitroimidazole

Cat. No.: B1361398

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Disclaimer: Publicly available scientific literature and technical data specifically for **1,5-Dimethyl-4-nitroimidazole** (CAS 7464-68-8) are limited. This guide provides a comprehensive overview based on available information for this compound and closely related isomers, particularly 1,2-dimethyl-4-nitroimidazole and other 4-nitroimidazole derivatives. The methodologies and data presented for related compounds serve as a comparative reference for researchers, scientists, and drug development professionals.

## Introduction to 4-Nitroimidazoles

Nitroimidazoles are a class of heterocyclic compounds characterized by an imidazole ring substituted with at least one nitro group. They are of significant interest in medicinal chemistry due to their diverse biological activities. While 5-nitroimidazoles like metronidazole are well-established antibacterial and antiprotozoal agents, 4-nitroimidazole derivatives have more recently become the focus of research, leading to the development of drugs for treating multidrug-resistant tuberculosis.<sup>[1]</sup> The biological activity of nitroimidazoles is generally attributed to the reductive activation of the nitro group within target cells, leading to the formation of cytotoxic radicals that can damage DNA and other macromolecules.<sup>[2]</sup>

This guide focuses on the core chemical entity of **1,5-Dimethyl-4-nitroimidazole**, providing available data and contextual information from related isomers to support further research and development.

## Physicochemical Properties

Specific experimental data for **1,5-Dimethyl-4-nitroimidazole** is not readily available in the public domain. However, its basic properties can be identified. For comparative purposes, the properties of the closely related isomer, 1,2-Dimethyl-4-nitro-1H-imidazole, are also presented.

Property	1,5-Dimethyl-4-nitroimidazole	1,2-Dimethyl-4-nitro-1H-imidazole
CAS Number	7464-68-8[3][4][5]	13230-04-1[6]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub> [3]	C <sub>5</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub> [6]
Molecular Weight	141.13 g/mol [3]	141.13 g/mol [6]
Purity (Typical)	95%[3]	Not specified
MDL Number	MFCD01721572[3][4]	MFCD00139854[6]

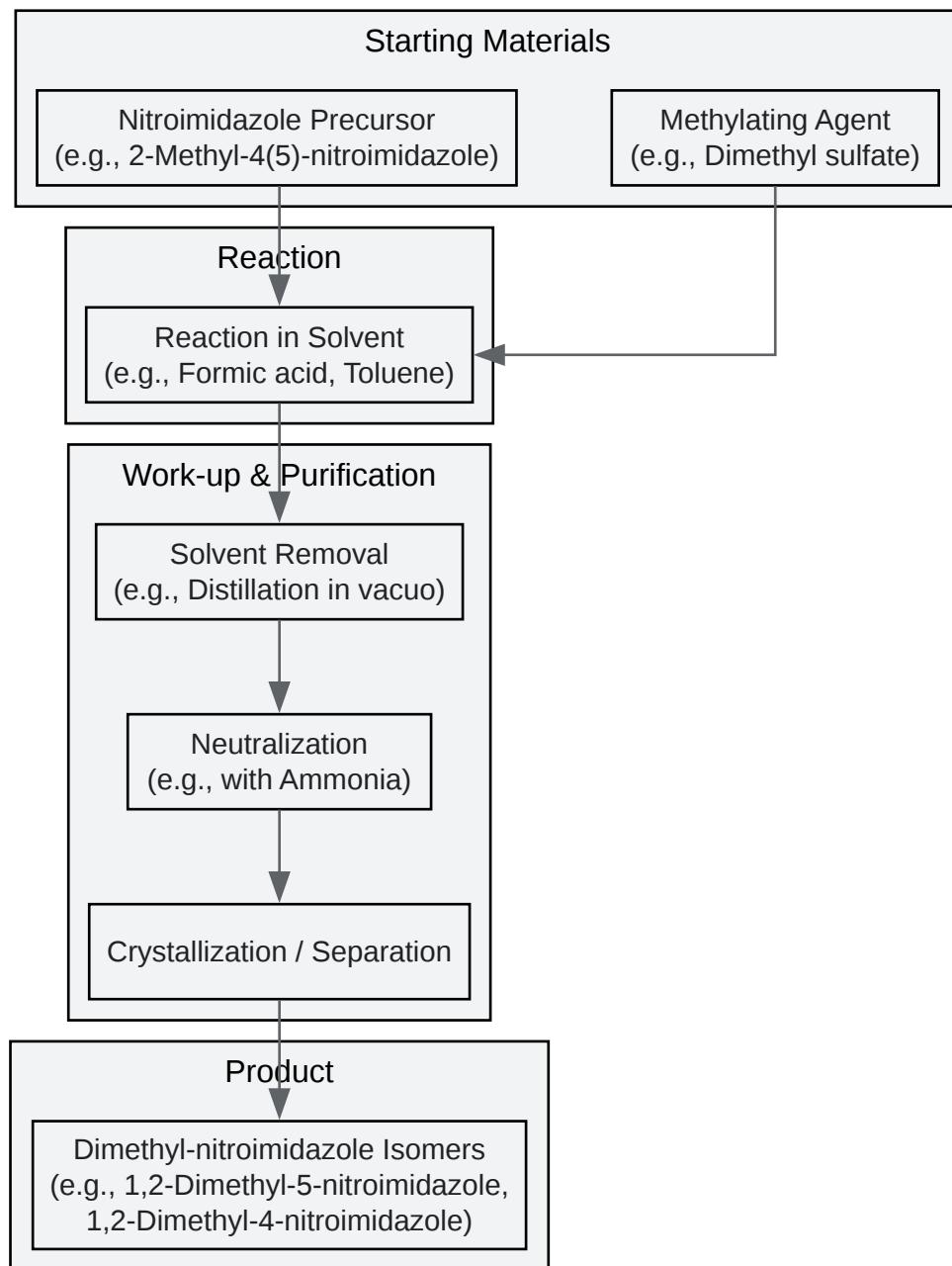
## Synthesis of Dimethyl-Nitroimidazole Isomers

While a specific, detailed experimental protocol for the synthesis of **1,5-Dimethyl-4-nitroimidazole** is not available in the reviewed literature, methods for the preparation of related dimethyl-nitroimidazole isomers can provide valuable insights into potential synthetic routes.

## General Synthesis Workflow

The synthesis of dimethyl-nitroimidazoles typically involves the methylation of a nitroimidazole precursor. The regioselectivity of the methylation can be influenced by the starting material and reaction conditions.

## General Synthesis Workflow for Dimethyl-Nitroimidazoles

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Caption: General synthesis workflow for dimethyl-nitroimidazoles.

# Experimental Protocol: Synthesis of 1,2-Dimethyl-5-nitroimidazole

The following protocol for the synthesis of 1,2-dimethyl-5-nitroimidazole (Dimetridazole) is adapted from a patented method and serves as a representative example for the methylation of a nitroimidazole.<sup>[7]</sup>

## Materials:

- 2-Methyl-4(5)-nitroimidazole
- Dimethyl sulfate
- Formic acid (85%)
- Aqueous ammonia

## Procedure:

- A mixture of 2-methyl-4(5)-nitroimidazole and 85% formic acid is subjected to a vacuum of 200 mbar.
- The mixture is heated to 54°C, and the pressure is reduced to 15 mbar.
- Dimethyl sulfate is added over a period of two hours.
- The reaction mixture is maintained at this temperature for an additional 15 minutes.
- Excess formic acid is removed by distillation.
- The residue is dissolved in water and neutralized with aqueous ammonia to a pH of 1.6-1.8 to precipitate unreacted 2-methyl-4(5)-nitroimidazole, which is then filtered off.
- The filtrate is further neutralized with aqueous ammonia to a pH of 10 to precipitate the 1,2-dimethyl-5-nitroimidazole product.<sup>[8]</sup>
- The product is then collected by filtration.

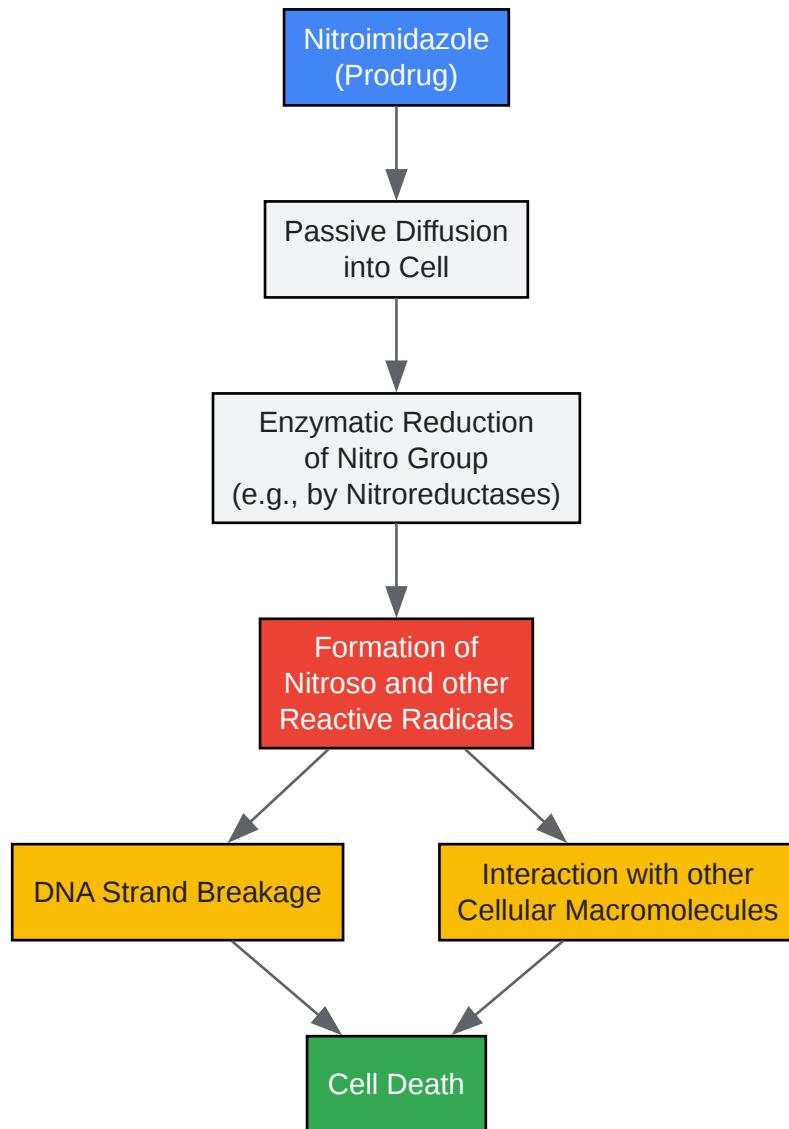
## Biological Activity and Mechanism of Action

While specific biological data for **1,5-Dimethyl-4-nitroimidazole** is lacking, the broader class of 4-nitroimidazoles has demonstrated significant therapeutic potential, particularly as antibacterial and anticancer agents.[\[1\]](#)[\[9\]](#)

## General Mechanism of Action

The biological activity of nitroimidazoles is predicated on the reductive activation of the nitro group. This process is favored in the hypoxic environments characteristic of anaerobic bacteria and solid tumors.

## General Mechanism of Action of Nitroimidazoles

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Caption: General mechanism of action of nitroimidazoles.

## Potential Applications in Drug Development

Given the established activities of related 4-nitroimidazole compounds, **1,5-Dimethyl-4-nitroimidazole** could be a candidate for investigation in the following areas:

- Antitubercular Agents: Delamanid and Pretomanid, both containing a 4-nitroimidazole core, are effective against multidrug-resistant tuberculosis.[1]
- Anticancer Agents: The hypoxic environment of many solid tumors makes them potential targets for nitroimidazole-based therapies.[9]
- Antiprotozoal and Antibacterial Agents: Although less common than 5-nitroimidazoles, some 4-nitroimidazole derivatives have shown activity against various microbes.

## Conclusion

**1,5-Dimethyl-4-nitroimidazole** is a known chemical entity with limited specific data in the public domain. However, by examining the synthesis, properties, and biological activities of closely related 4-nitroimidazole isomers, researchers and drug development professionals can infer potential characteristics and avenues for investigation. The information compiled in this guide serves as a foundational resource to stimulate and support further research into the therapeutic potential of this and other novel nitroimidazole compounds. Further experimental studies are necessary to fully elucidate the chemical and biological profile of **1,5-Dimethyl-4-nitroimidazole**.

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- To cite this document: BenchChem. [In-depth Technical Guide: 1,5-Dimethyl-4-nitroimidazole (CAS 7464-68-8)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361398#cas-number-1-5-dimethyl-4-nitroimidazole]

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